

A Comparative Guide to the Statistical Validation of Jasmolone Quantification Methods

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Compound of Interest

Compound Name: *Jasmolone*

Cat. No.: *B12085433*

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For researchers, scientists, and drug development professionals engaged in the study of phytohormones and related signaling pathways, the accurate quantification of **jasmolone** is critical. As a key component of the pyrethrin family of natural insecticides and a close relative of the jasmonate signaling molecules, precise measurement of **jasmolone** is essential for understanding its biological activity and for quality control in various applications. This guide provides an objective comparison of two predominant analytical techniques for **jasmolone** quantification: Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS). The comparison is supported by a summary of validation data from relevant studies and detailed experimental protocols.

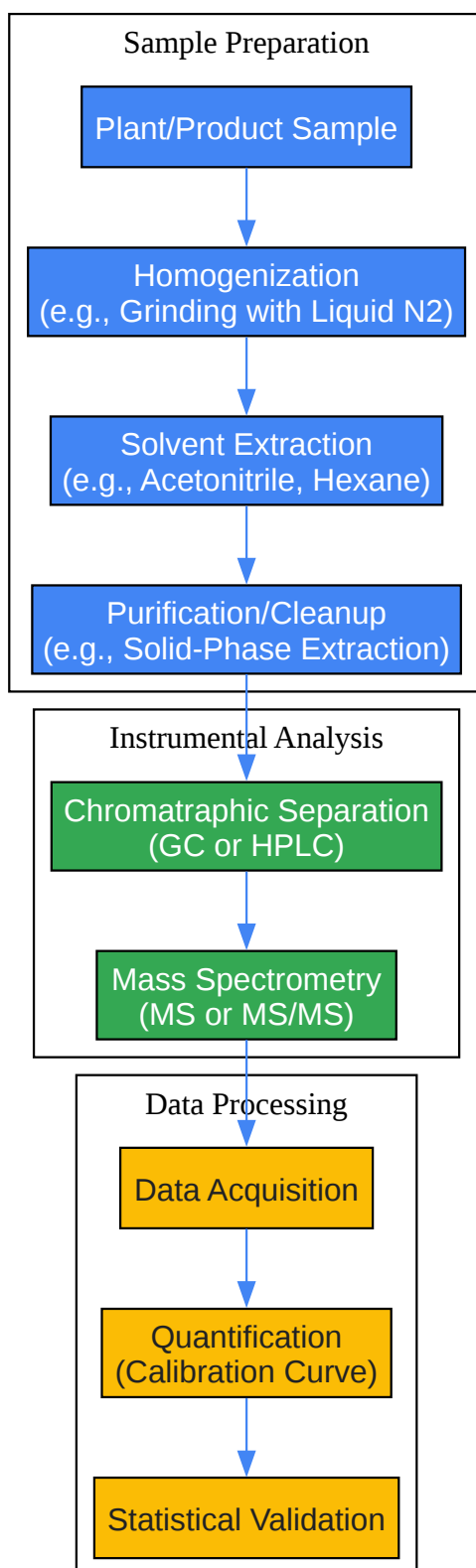
Quantitative Performance: A Comparative Overview

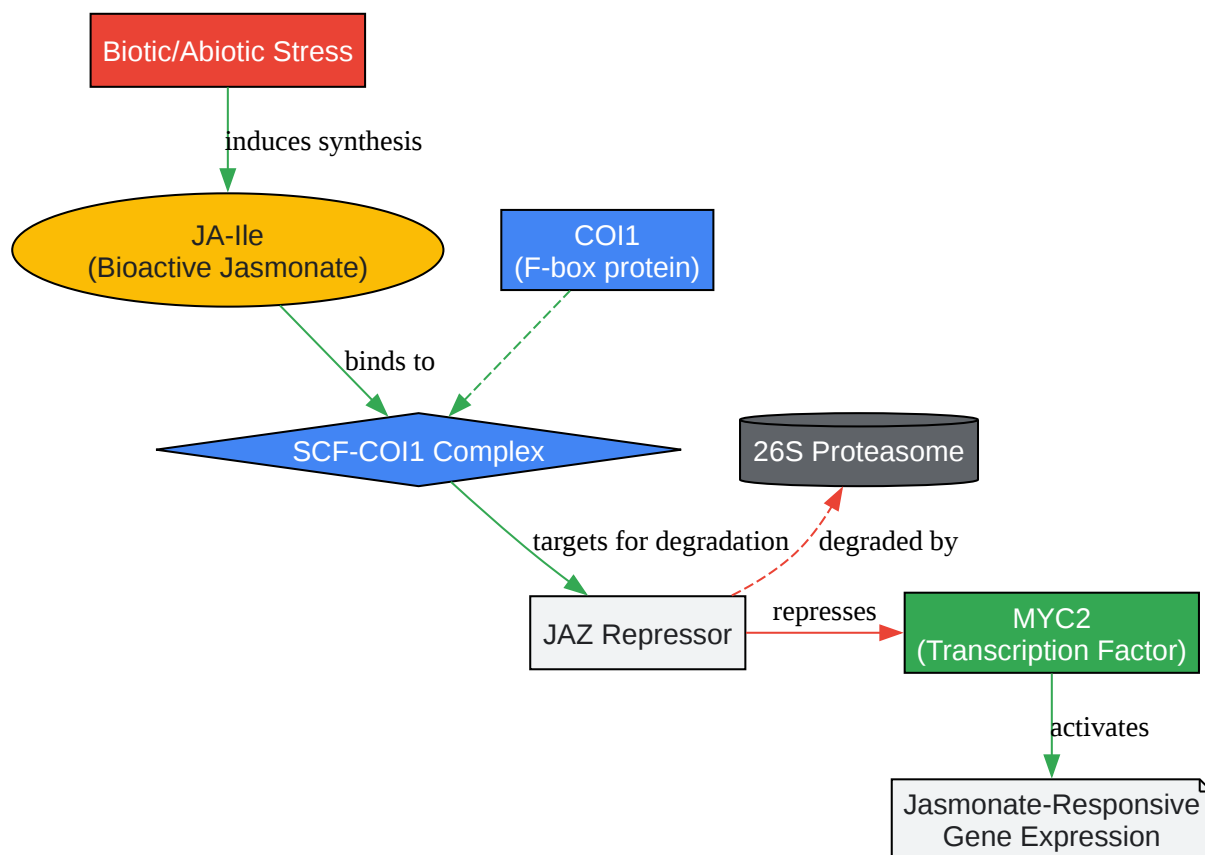
The choice between GC-MS and HPLC-MS/MS for **jasmolone** (specifically jasmolin I and jasmolin II) analysis depends on factors such as required sensitivity, sample matrix complexity, and desired throughput. The following table summarizes key quantitative performance parameters for both methods, based on published data for pyrethrins, including jasmolins.

| Validation Parameter | Gas Chromatography-Mass Spectrometry (GC-MS/MS) | High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) | Key Considerations |
|-------------------------------|---|--|--|
| Linearity (R^2) | >0.99[1][2][3] | >0.99[4][5] | Both methods demonstrate excellent linearity over a range of concentrations. |
| Limit of Detection (LOD) | 0.24–2.1 µg/kg[1][3] | 0.15–3 µg/kg[5] | HPLC-MS/MS can offer slightly lower detection limits, making it suitable for trace-level analysis. |
| Limit of Quantification (LOQ) | 0.8–7 µg/kg[1][3] | 1–10 µg/kg[5] | Both techniques provide low LOQs suitable for most applications. |
| Accuracy (Recovery) | 88.3%–111.5%[1][2][3] | 70%–119%[4] | Both methods show high accuracy, with recovery values falling within acceptable ranges. |
| Precision (RSD) | 0.4%–8.3%[1][2][3] | < 20%[4] (< 10% in other studies[5]) | Both methods are highly precise, with low relative standard deviations for repeated measurements. |

Experimental Workflow and Signaling Pathway

To provide a clearer understanding of the processes involved, the following diagrams illustrate a typical analytical workflow for **jasmolone** quantification and the biological context of the related jasmonate signaling pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]

- 3. Residual determination of pyrethrins in Lycium barbarum (goji) by GC-MS/MS and a dietary risk assessment of Chinese goji consumption - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Validation of an analytical method for the quantification of pyrethrins on lemons and apricots using high-performance liquid chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Simultaneous Determination of Pyrethrins, Pyrethroids, and Piperonyl Butoxide in Animal Feeds by Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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